

# Tralomethrin-d5 CAS number and molecular formula

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## Compound of Interest

Compound Name: *Tralomethrin-d5*

Cat. No.: *B15556670*

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## In-Depth Technical Guide: Tralomethrin-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Tralomethrin-d5**, a deuterated analog of the pyrethroid insecticide Tralomethrin. This document is intended for use by professionals in research and development who require detailed technical data, experimental protocols, and an understanding of its mechanism of action.

## Core Compound Information

**Tralomethrin-d5** is the deuterium-labeled version of Tralomethrin, a potent Type II pyrethroid insecticide. The inclusion of deuterium atoms makes it a valuable internal standard for quantitative analysis of Tralomethrin in various matrices by mass spectrometry, as it is chemically identical to the parent compound but mass-shifted.

Molecular Formula:  $C_{22}H_{14}D_5Br_4NO_3$

Unlabelled CAS Number: 66841-25-6[1][2]

Tralomethrin acts by disrupting the nervous system of insects. It modifies the gating kinetics of voltage-gated sodium channels in neurons, leading to prolonged channel opening, hyperexcitability, paralysis, and eventual death of the insect.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **Tralomethrin-d5**. For comparative purposes, physical properties of the unlabeled Tralomethrin are also included where available.

Property	Value	Source
Analyte	Tralomethrin-d5	
Molecular Weight	670.04 g/mol	[1][2][3]
Purity	>90%	[3]
Format	Neat	[1][3]
Storage Temperature	-20°C	[1]
Analyte	Tralomethrin (Unlabeled)	
Molecular Formula	C <sub>22</sub> H <sub>19</sub> Br <sub>4</sub> NO <sub>3</sub>	
Molar Mass	665.014 g·mol <sup>-1</sup>	
Appearance	Colorless liquid	
Density	1.70 g/cm <sup>3</sup> at 20 °C	
Melting Point	138 to 148 °C (280 to 298 °F)	
Boiling Point	594 °C (1,101 °F)	

## Experimental Protocols

### Analysis of Tralomethrin using QuEChERS Extraction and LC-MS/MS

This protocol describes a general procedure for the extraction and quantification of pyrethroids like Tralomethrin from a solid matrix (e.g., animal feed, soil) using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method followed by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). **Tralomethrin-d5** serves as an ideal internal standard for this assay.

### 1. Sample Preparation and Extraction:

- Homogenization: Weigh 2 grams of a homogenized sample into a 50 mL centrifuge tube.
- Internal Standard Spiking: Spike the sample with an appropriate amount of **Tralomethrin-d5** solution.
- Hydration & Extraction: Add 10 mL of a 1:1 (v/v) mixture of water and acetonitrile. Vortex or shake vigorously for 1 minute to ensure thorough mixing.<sup>[4]</sup>
- Salting-Out: Add a QuEChERS extraction salt packet (commonly containing magnesium sulfate and sodium chloride) to the tube.<sup>[5]</sup> Immediately cap and shake vigorously for 1 minute to induce phase separation.
- Centrifugation: Centrifuge the tube at  $\geq 4000$  rpm for 5 minutes.<sup>[6]</sup>

### 2. Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer Supernatant: Carefully transfer a portion of the upper acetonitrile layer (supernatant) to a d-SPE cleanup tube containing a sorbent mixture (e.g., magnesium sulfate, Primary Secondary Amine - PSA). The sorbent removes interfering matrix components like fatty acids and pigments.<sup>[6]</sup>
- Vortex and Centrifuge: Vortex the d-SPE tube for 30 seconds to 1 minute, then centrifuge at high speed (e.g.,  $13,000 \times g$ ) for 5 minutes.<sup>[5]</sup>

### 3. LC-MS/MS Analysis:

- Dilution: Take the final cleaned supernatant and dilute it with a suitable solvent mixture (e.g., 50:50 methanol/water) to match the initial mobile phase conditions.<sup>[5]</sup>
- Injection: Transfer the diluted extract to an autosampler vial for injection into the LC-MS/MS system.
- Chromatographic Conditions (Example):
  - Column: A C18 reversed-phase column (e.g., Poroshell 120 EC-C18,  $2.1 \times 50$  mm,  $2.7 \mu\text{m}$ ).<sup>[5][7]</sup>

- Mobile Phase A: 5 mM ammonium acetate in water.[5]
- Mobile Phase B: 5 mM ammonium acetate in methanol.[5]
- Flow Rate: 0.4 mL/min.[5][7]
- Column Temperature: 40 °C.[5][7]
- Gradient: A suitable gradient program is used to separate the analyte from matrix components.
- Mass Spectrometry Conditions:
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - Detection: Multiple Reaction Monitoring (MRM) is used for quantification. Specific precursor-to-product ion transitions for both Tralomethrin and **Tralomethrin-d5** are monitored.

## Mandatory Visualizations

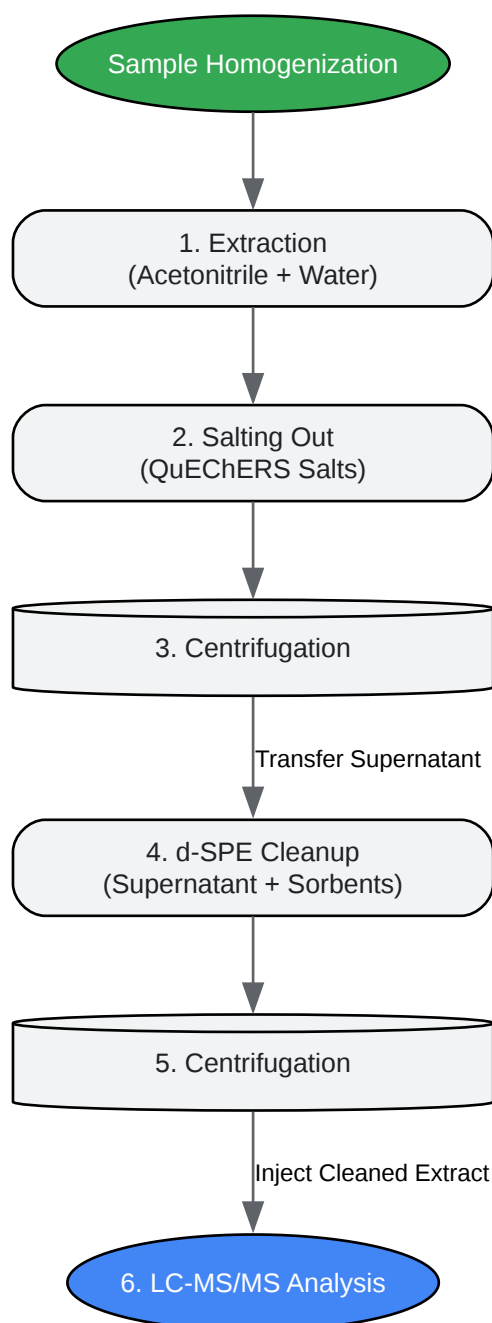
### Signaling Pathway of Tralomethrin

The following diagram illustrates the primary mechanism of action of Tralomethrin on the voltage-gated sodium channel in a neuron.

Caption: Mechanism of action of Tralomethrin on a voltage-gated sodium channel.

### Experimental Workflow

The diagram below outlines the logical workflow for the analysis of Tralomethrin using the QuEChERS and LC-MS/MS methodology.



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Caption: Workflow for Tralomethrin analysis via QuEChERS and LC-MS/MS.

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